

# Personal protective equipment for handling Boc-Sar-OH

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## Compound of Interest

Compound Name: Boc-Sar-OH

Cat. No.: B558079

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## Essential Safety and Handling Guide for Boc-Sar-OH

For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **Boc-Sar-OH** (N-(tert-Butoxycarbonyl)-N-methylglycine), a key building block in peptide synthesis. Adherence to these procedures will help ensure a safe laboratory environment and the integrity of your research.

## Personal Protective Equipment (PPE) and Safety Measures

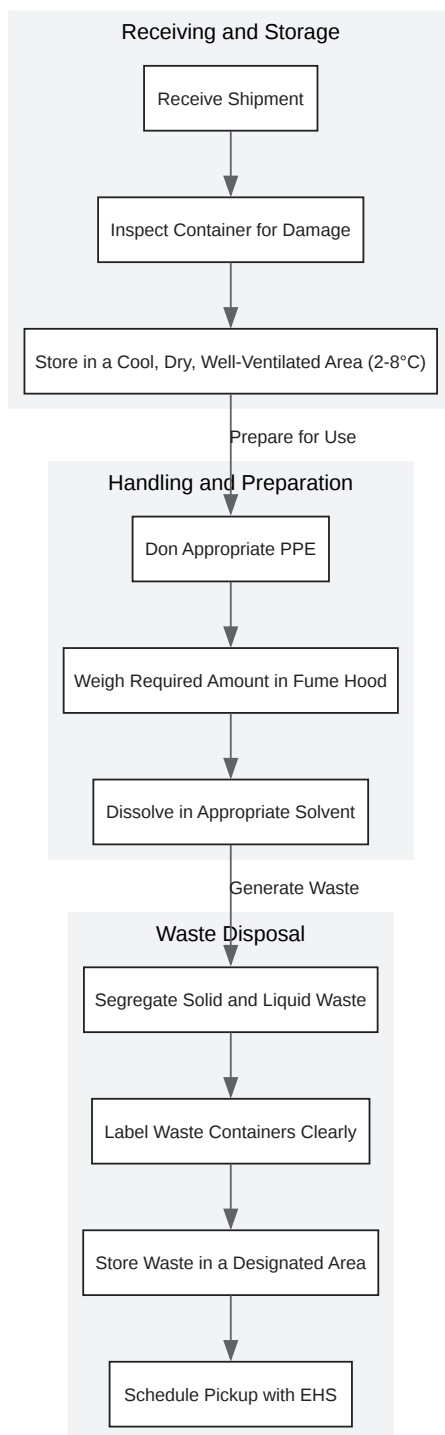
When handling **Boc-Sar-OH**, which is a combustible solid, appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation.<sup>[1]</sup> The following table summarizes the recommended PPE and safety measures.

Category	Requirement	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).	To prevent skin contact and potential irritation. The choice of glove should be based on the specific solvent being used.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask) is recommended, especially when handling the powder outside of a ventilated enclosure.	To avoid inhalation of dust particles which may cause respiratory tract irritation.
Body Protection	A laboratory coat should be worn to prevent contamination of personal clothing.	To provide a barrier against spills and splashes.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	To prevent accidental ingestion.
Engineering Controls	All handling of solid Boc-Sar-OH should be conducted in a well-ventilated area, such as a chemical fume hood or a powder weighing station.	To minimize the risk of inhalation and contain any potential spills.

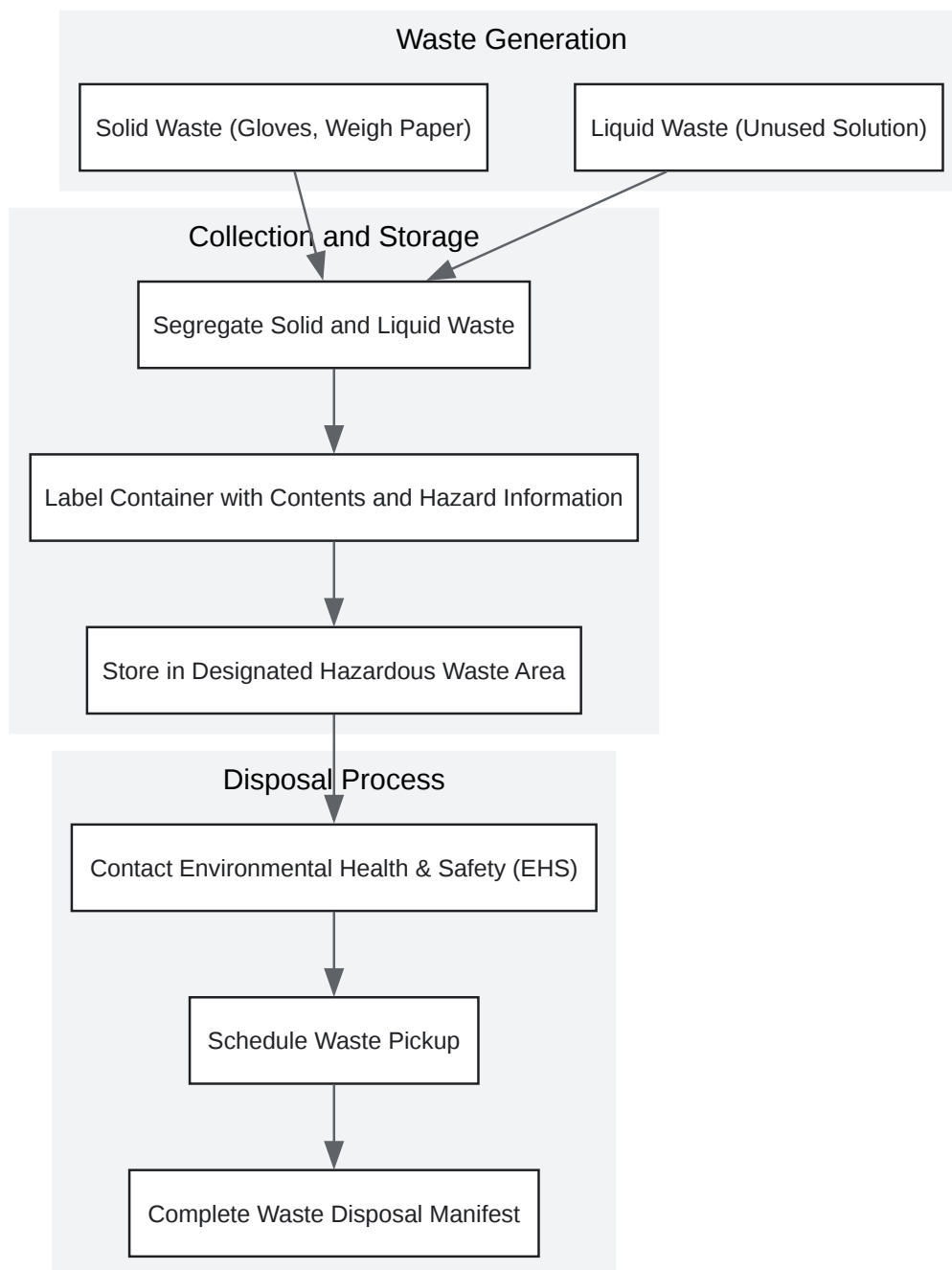
## Operational Plan: From Receipt to Disposal

A systematic approach to managing **Boc-Sar-OH** from the moment it arrives in the laboratory to its final disposal is crucial for safety and regulatory compliance.

## Boc-Sar-OH Handling and Disposal Workflow



## Boc-Sar-OH Waste Disposal Workflow

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## References

- 1. Boc-Sar-OH  $\geq 99.0\%$  (T) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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